

Application Note: Preparation and Use of BS-181 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: *BS-181 hydrochloride*

Cat. No.: *B15583317*

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Introduction

BS-181 is a potent and selective inhibitor of Cyclin-Dependent Kinase 7 (CDK7), a key regulator of the cell cycle and transcription.^{[1][2]} As the hydrochloride salt, BS-181 offers stability and is used in cancer research to induce cell cycle arrest and apoptosis in various cancer cell lines.^{[1][3]} This document provides detailed protocols for the preparation of stock solutions of **BS-181 hydrochloride** for use in in vitro and in vivo experimental settings.

Physicochemical Properties

A summary of the key properties of **BS-181 hydrochloride** is provided below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Chemical Name	N5-(6-aminohexyl)-3-(1-methylethyl)-N7-(phenylmethyl)-pyrazolo[1,5-a]pyrimidine-5,7-diamine, monohydrochloride	[4]
Molecular Formula	C ₂₂ H ₃₂ N ₆ HCl	[4]
Molecular Weight	416.99 g/mol	[2][5][6][7][8]
CAS Number	1397219-81-6	[4][6][7]
Appearance	Crystalline solid / Powder	[4][6]
Purity	≥98%	[4][6]

Solubility Data

BS-181 hydrochloride exhibits solubility in various solvents. The choice of solvent is critical for achieving the desired concentration and ensuring compatibility with downstream applications.

Solvent	Concentration	Reference
DMSO	25 mg/mL; 83 mg/mL (~199 mM)	[4][5][8]
Water	83 mg/mL (~199 mM)	[8]
PBS (pH 7.2)	10 mg/mL	[4]
Ethanol	12 mg/mL; 22 mg/mL (warmed)	[4][8]
DMF	5 mg/mL	[4]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **BS-181 hydrochloride** in Dimethyl Sulfoxide (DMSO), which is suitable for long-term storage and subsequent dilution into aqueous media.

Materials:

- **BS-181 hydrochloride** powder
- Anhydrous or molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile tips

Procedure:

- **Safety First:** Before handling, review the Material Safety Data Sheet (MSDS) for **BS-181 hydrochloride**. Handle the compound in a chemical fume hood and wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Calculation:** Determine the mass of **BS-181 hydrochloride** required to achieve the desired stock concentration. Use the formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$ Example: To prepare 1 mL of a 10 mM stock solution:
 $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 416.99 \text{ g/mol} = 4.17 \text{ mg}$
- **Weighing:** Carefully weigh the calculated amount of **BS-181 hydrochloride** powder using an analytical balance.
- **Dissolution:** Add the appropriate volume of high-quality, anhydrous DMSO to the vial containing the powder. Vortex or sonicate briefly at room temperature to ensure complete dissolution. Visually inspect the solution to confirm that no particulates are present.
- **Aliquoting and Storage:**
 - Dispense the stock solution into small, single-use aliquots in sterile, tightly sealed cryovials to minimize freeze-thaw cycles.

- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.[1] Note that some suppliers recommend preparing solutions fresh as they can be unstable.[7]

Protocol 2: Preparation of Aqueous Working Solutions for In Vitro Assays

This protocol details the dilution of the DMSO stock solution into cell culture medium or physiological buffer for treating cells.

Materials:

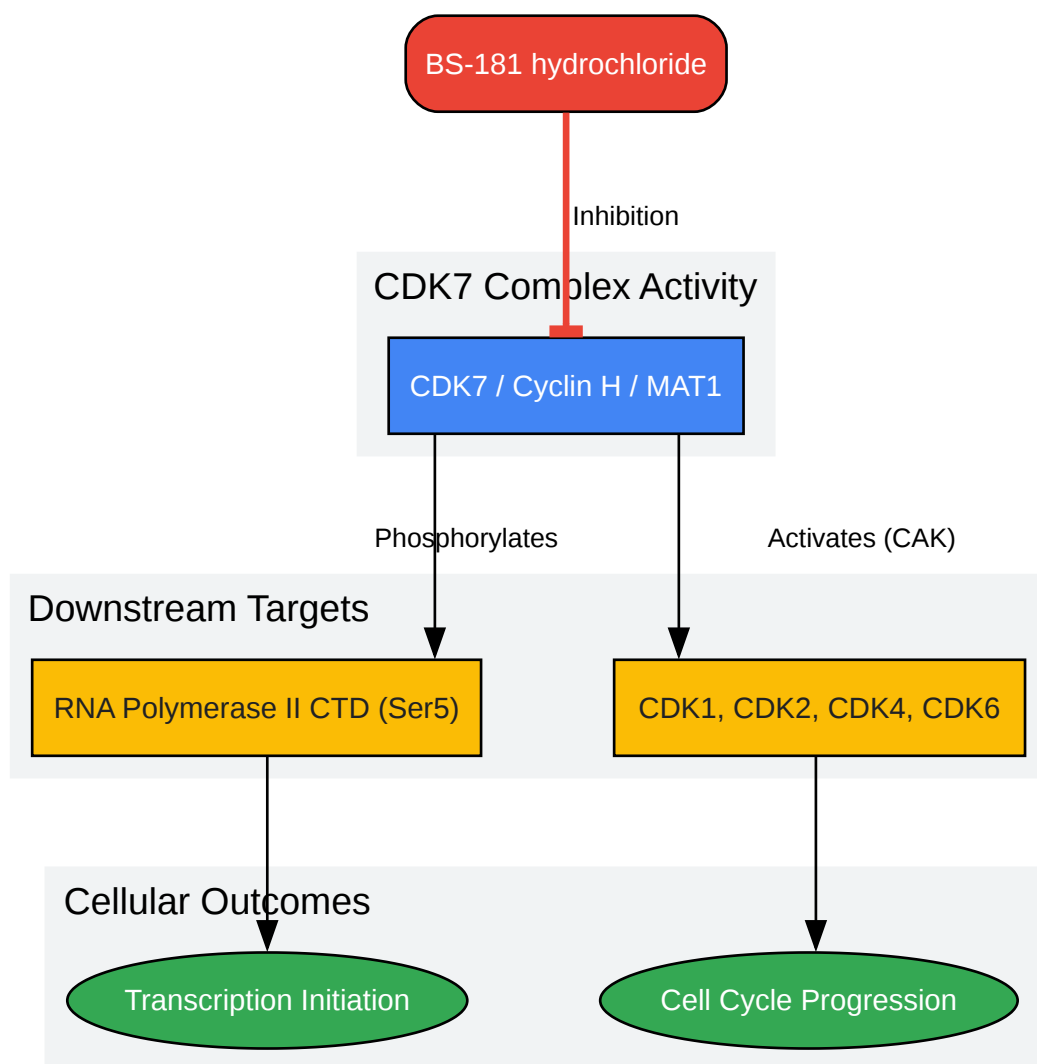
- High-concentration **BS-181 hydrochloride** DMSO stock solution (from Protocol 1)
- Sterile cell culture medium or buffer (e.g., PBS)
- Sterile tubes and pipette tips

Procedure:

- Thaw Stock: Thaw a single aliquot of the DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the desired aqueous medium to achieve the final working concentration.
 - Important: The final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. Ensure the control group is treated with the same final concentration of DMSO.
- Application: Add the final working solution to the cell cultures and incubate for the desired experimental duration.

Application Data and Signaling Pathway

BS-181 hydrochloride selectively inhibits CDK7, which plays a crucial role in regulating both the cell cycle and transcription.[2] It blocks the phosphorylation of the C-terminal domain (CTD) of RNA Polymerase II at serine 5, a key step in transcription initiation.[1][3] This inhibition leads to cell cycle arrest, primarily at the G1 phase, and the induction of apoptosis.[1][3]



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Caption: **BS-181 hydrochloride** inhibits the CDK7 complex, blocking downstream phosphorylation events.

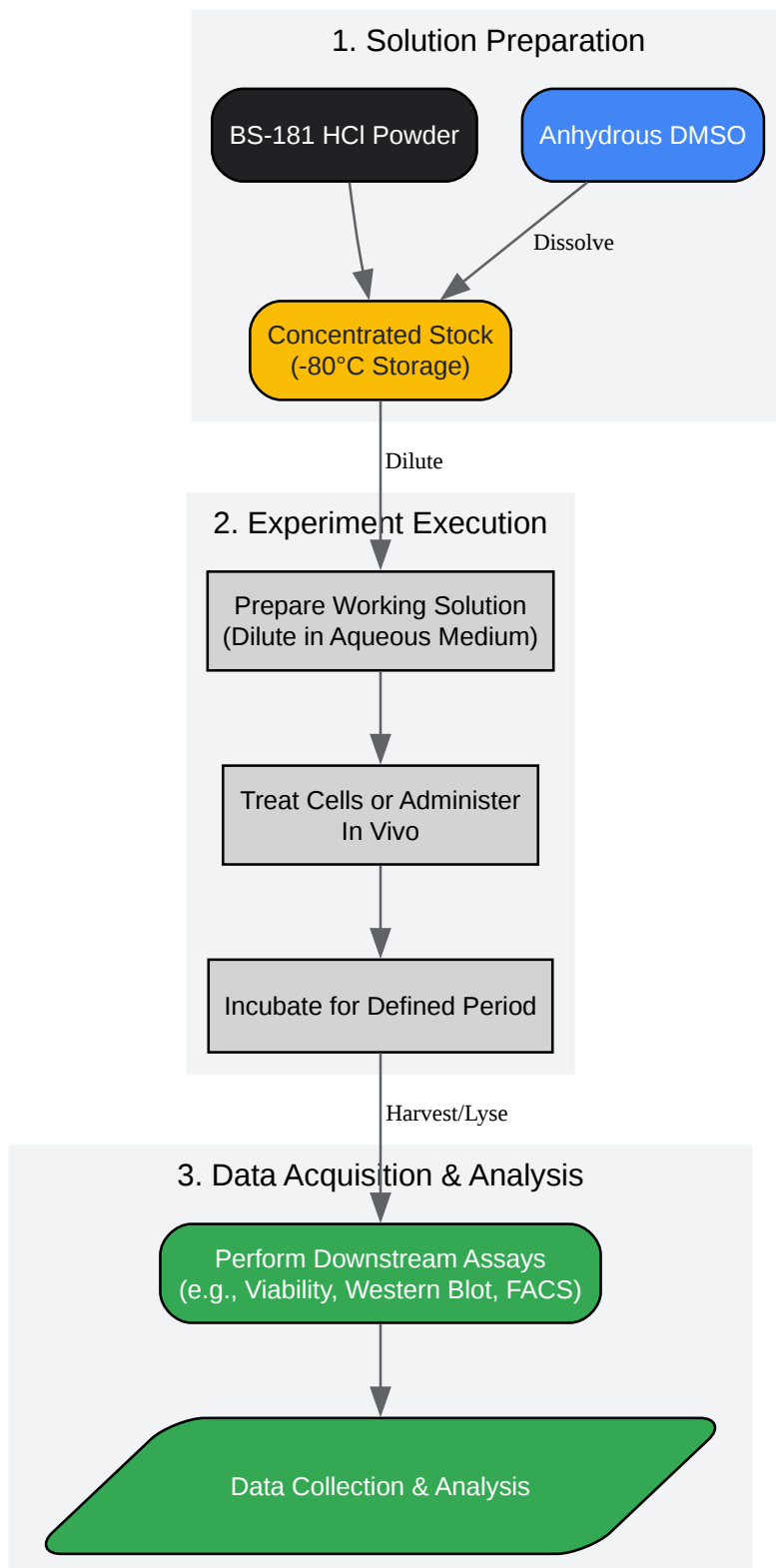
Quantitative Application Data

The following table summarizes the effective concentrations of BS-181 in various cancer research applications.

Application	Cell Line(s)	IC ₅₀ / Concentration	Duration	Outcome	Reference
Kinase Inhibition	Purified CDK7 enzyme	21 nM	N/A	Selective inhibition of CDK7 activity	[1] [3] [4] [5]
Anti-proliferative Activity	Breast Cancer (MCF-7, etc.)	15.1 - 20 µM	72 hours	Inhibition of cell growth	[1]
Anti-proliferative Activity	Colorectal Cancer (HCT116, etc.)	11.5 - 15.3 µM	72 hours	Inhibition of cell growth	[1]
Anti-proliferative Activity	Gastric Cancer (BGC823)	~10-20 µM	24-72 hours	Reduced cell viability	[3] [9]
Cell Cycle Analysis	Breast Cancer (MCF-7)	0 - 50 µM	24 hours	G1 phase arrest; apoptosis at higher concentrations	[1]
Target Inhibition	Breast Cancer (MCF-7)	0 - 50 µM	4 hours	Inhibition of RNA Pol II Ser5 phosphorylation	[1]
In Vivo Tumor Growth	MCF-7 Xenograft (Mice)	10 - 20 mg/kg/day (i.p.)	14 days	25-50% reduction in tumor growth	[2] [5]

Experimental Workflow Overview

The successful use of **BS-181 hydrochloride** in research follows a systematic workflow, from initial preparation to final data analysis.



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Caption: General workflow for using **BS-181 hydrochloride** from powder to data analysis.

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